

# 4-nitrophthalamide byproduct formation reduction

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## Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

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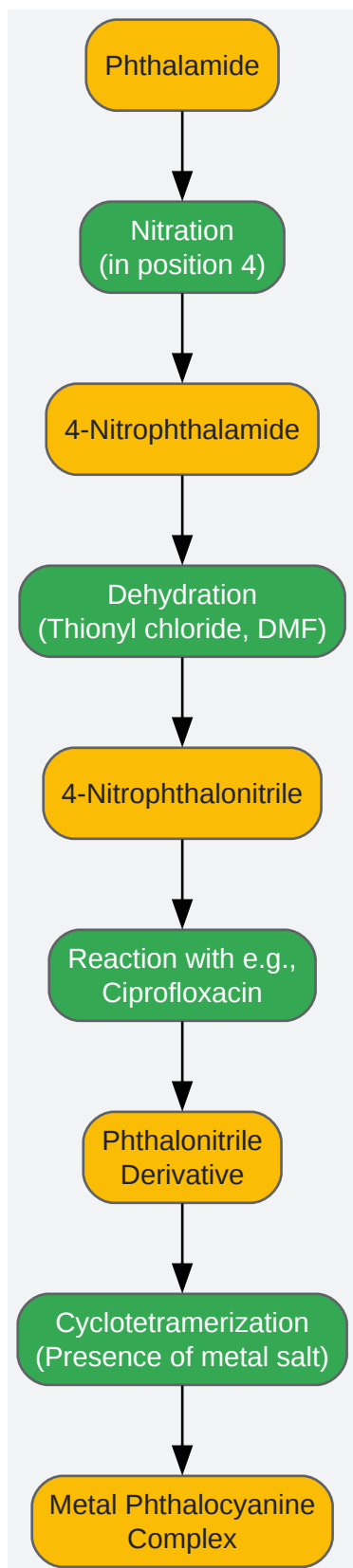
## Key Experimental Data for 4-Nitrophthalamide

For your technical documentation, here is a summary of the fundamental data available for 4-nitrophthalamide.

Property	Value / Description
CAS Number	13138-53-9 [1] [2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub> O <sub>4</sub> [1] [2]
Molecular Weight	209.16 g/mol [1] [2]
Melting Point	465-469 K (192-196 °C) [3]
Primary Application	Intermediate in the synthesis of phthalocyanines [1] [4]
Crystal Structure	Monoclinic, space group P2 <sub>1</sub> /c [3]

## Synthesis and Conversion Workflow

A key protocol involves converting 4-nitrophthalamide into 4-nitrophthalonitrile, a crucial precursor for phthalocyanines. The diagram below outlines this synthetic pathway and its role in forming more complex molecules [4].



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### Workflow Stages:

- **Nitration:** Phthalamide is nitrated at the 4-position to yield **4-Nitrophthalamide** [4].
- **Dehydration:** 4-Nitrophthalamide undergoes dehydration using thionyl chloride in N,N-Dimethylformamide (DMF) to form **4-Nitrophthalonitrile** [4]. The reported melting point for this product is **175 °C** [4].
- **Derivatization:** The 4-nitrophthalonitrile can be further modified. For example, reaction with ciprofloxacin in DMF produces a substituted phthalonitrile derivative [4].
- **Cyclotetramerization:** The final phthalonitrile derivative undergoes cyclotetramerization in the presence of a metal salt (e.g., nickel) to form the target **metal phthalocyanine complex** [4].

## Information Limitations and Suggested Next Steps

A significant challenge is the lack of specific details on reduction byproducts. Here are suggestions to find the information your technical support center requires:

- **Consult Specialized Databases:** Search platforms like **SciFinder<sup>®</sup>** or **Reaxys** using the CAS number (13138-53-9) are more likely to contain detailed reaction safety and byproduct information.
- **Review Broader Context Literature:** The synthesis of metal phthalocyanines using this route [4] suggests that potential issues could arise from **incomplete dehydration** in step 2 or **handling of thionyl chloride**, a highly reactive reagent.
- **Analyze Structural Analogues:** Troubleshooting guides for reactions involving similar nitro-aromatic compounds or amide functionalities may provide valuable, transferable insights.

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## References

1. - 4 | CAS 13138-53-9 | SCBT - Santa Cruz... Nitrophthalamide [scbt.com]
2. CAS 13138-53-9 4 - nitrophthalamide - Alfa Chemistry [alfa-chemistry.com]
3. (IUCr) 4 - Nitrophthalamide [journals.iucr.org]
4. Synthesis and Characterization of Metal Phthalocyanine Complex... [ejtas.com]

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